

3-amino-1H-indazole-6-carboxylic acid predicted molecular weight and formula

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Compound of Interest

Compound Name: 3-amino-1H-indazole-6-carboxylic Acid

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Technical Data for 3-amino-1H-indazole-6-carboxylic acid

This document provides the predicted molecular formula and molecular weight for the compound **3-amino-1H-indazole-6-carboxylic acid**, a heterocyclic aromatic organic compound of interest to researchers in medicinal chemistry and drug development.

Predicted Molecular Properties

The molecular formula and weight have been determined based on the structure of the parent compound, 1H-indazole-6-carboxylic acid, with the addition of an amino group at the 3-position. The base formula for 1H-indazole-6-carboxylic acid is $C_8H_6N_2O_2$. The substitution of a hydrogen atom with an amino group (NH_2) results in a net addition of one nitrogen and one hydrogen atom.

Property	Predicted Value
Molecular Formula	$C_8H_7N_3O_2$
Molecular Weight	177.16 g/mol

Note: As this request pertains to the prediction of fundamental chemical properties, detailed experimental protocols and signaling pathway diagrams are not applicable to this topic.

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